

A Technical Guide to High-Purity Toltrazuril-d3 for Research Applications

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Compound of Interest

Compound Name: Toltrazuril-d3

Cat. No.: B583622

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of high-purity **Toltrazuril-d3**, a deuterated analog of the broad-spectrum anticoccidial agent Toltrazuril. This guide is intended for researchers, scientists, and drug development professionals who utilize **Toltrazuril-d3** as an internal standard in analytical methodologies, particularly for pharmacokinetic studies and residue analysis in various biological matrices.

Commercial Suppliers of High-Purity Toltrazuril-d3

High-purity **Toltrazuril-d3** is available from several reputable commercial suppliers specializing in analytical standards and isotopically labeled compounds. The following table summarizes key information for some of the prominent suppliers. Please note that specific product details and availability may vary, and it is recommended to consult the suppliers' websites for the most current information.

Supplier	Product Name	Catalog Number	Purity/Isotopic Enrichment	Formulation
WITEGA Laboratorien	Toltrazuril-D3	Not specified	High Purity	Not specified[1]
Toronto Research Chemicals (TRC)	Toltrazuril-d3	Not specified	High Purity	Not specified[2] [3]
Santa Cruz Biotechnology (SCBT)	Lincomycin-d3 (as an example of their deuterated standards)	sc-212356	≥95%	Not specified[4]
Alsachim (a Shimadzu Group Company)	Toltrazuril-d3	Not specified	High Purity	Not specified[5]
Clearsynth	Toltrazuril	CS-O-02511	≥95% (for unlabeled)	Not specified
InvivoChem	Toltrazuril-d3	Not specified	High Purity	Not specified

Physicochemical Properties of Toltrazuril

While specific data for **Toltrazuril-d3** is often found on the Certificate of Analysis (CoA), the properties of the parent compound, Toltrazuril, provide a baseline for its deuterated analog.

Property	Value
Chemical Formula	C ₁₈ H ₁₄ F ₃ N ₃ O ₄ S
Molecular Weight	425.38 g/mol
Appearance	White to off-white solid
Purity (typical)	≥95%

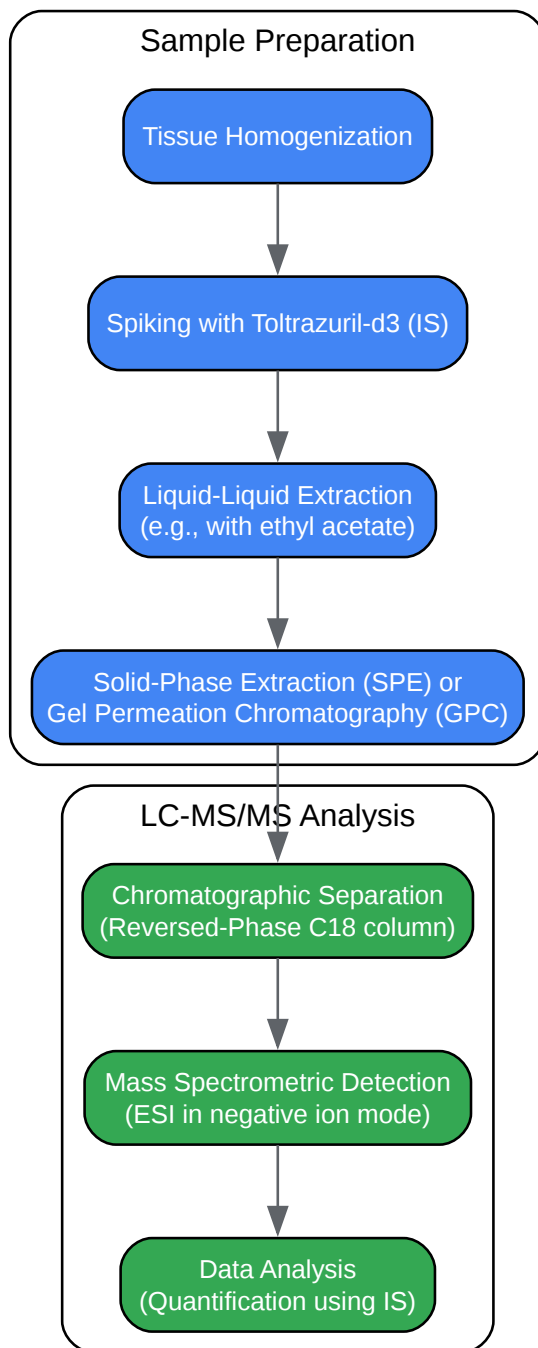
Experimental Protocols Utilizing Toltrazuril-d3

Toltrazuril-d3 is primarily employed as an internal standard (IS) in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods to ensure the accuracy and precision of the quantification of Toltrazuril and its metabolites, such as Toltrazuril sulfoxide (TZSO) and Toltrazuril sulfone (TZS), in complex biological matrices. The following sections detail typical experimental protocols.

Workflow for Toltrazuril Residue Analysis in Animal Tissues

The following diagram illustrates a general workflow for the analysis of Toltrazuril residues in animal tissues using **Toltrazuril-d3** as an internal standard.

Workflow for Toltrazuril Residue Analysis

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Caption: General workflow for Toltrazuril residue analysis.

Detailed Methodologies

1. Analysis of Toltrazuril and its Metabolites in Poultry Tissues and Eggs

- Sample Preparation: Extraction and Cleanup
 - Homogenize 2 grams of minced tissue (muscle, liver, or kidney) or egg sample.
 - Spike the homogenate with a known concentration of **Toltrazuril-d3** internal standard solution.
 - Add 10 mL of ethyl acetate and vortex for an extended period to ensure thorough extraction.
 - Centrifuge the mixture to separate the organic and aqueous layers.
 - Collect the ethyl acetate supernatant.
 - For cleanup, employ either Solid-Phase Extraction (SPE) with a suitable cartridge (e.g., C18) or Gel Permeation Chromatography (GPC) to remove interfering matrix components.
 - Elute the analytes from the SPE cartridge or collect the appropriate fraction from the GPC system.
 - Evaporate the eluate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in a suitable mobile phase for LC-MS/MS analysis.
- LC-MS/MS Conditions
 - Liquid Chromatography (LC):
 - Column: A reversed-phase C18 column is typically used.
 - Mobile Phase: A gradient elution with a mixture of an aqueous solvent (e.g., water with 0.1% formic acid) and an organic solvent (e.g., acetonitrile or methanol) is commonly employed.
 - Flow Rate: A typical flow rate is in the range of 0.2-0.5 mL/min.

- Mass Spectrometry (MS):
 - Ionization: Electrospray ionization (ESI) in the negative ion mode is often preferred for Toltrazuril and its metabolites.
 - Detection: Multiple Reaction Monitoring (MRM) is used for quantification, monitoring specific precursor-to-product ion transitions for Toltrazuril, its metabolites, and **Toltrazuril-d3**.

2. Pharmacokinetic Study of Toltrazuril in Pigs

- Study Design and Sample Collection
 - Administer a single oral dose of Toltrazuril to the study animals.
 - Collect blood samples at predetermined time points post-administration.
 - Process the blood samples to obtain plasma or serum, which is then stored frozen until analysis.
- Sample Preparation for Plasma/Serum
 - Thaw the plasma/serum samples.
 - Spike the samples with **Toltrazuril-d3** internal standard.
 - Perform protein precipitation by adding a solvent like acetonitrile, followed by vortexing and centrifugation.
 - Alternatively, use liquid-liquid extraction with a solvent such as ethyl acetate.
 - Separate the supernatant or the organic layer.
 - Evaporate the solvent and reconstitute the residue in the mobile phase.
- LC-MS/MS Analysis

- The LC-MS/MS conditions are generally similar to those used for residue analysis, with adjustments made to optimize for the plasma/serum matrix and the expected concentration range of the analytes.

Signaling Pathway of Toltrazuril's Mode of Action

The precise signaling pathway of Toltrazuril's action on coccidia is not fully elucidated in the provided search results. However, it is known to target the apicoplast of the parasite, interfering with metabolic processes.

Conclusion

High-purity **Toltrazuril-d3** is an essential tool for researchers and analytical scientists for the accurate quantification of Toltrazuril and its metabolites. The availability of this stable isotope-labeled internal standard from various commercial suppliers, coupled with well-established LC-MS/MS methodologies, enables robust and reliable analysis in complex biological matrices. This guide provides a foundational understanding of the suppliers, key experimental protocols, and the application of **Toltrazuril-d3** in scientific research. For specific applications, it is crucial to refer to the detailed protocols in the cited literature and the technical documentation provided by the suppliers.

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